

# An In-depth Technical Guide to Prodilidine Hydrochloride: Structural Analogues and Derivatives

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## Compound of Interest

Compound Name: *Prodilidine hydrochloride*

Cat. No.: *B1679159*

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## Abstract

This technical guide provides a comprehensive overview of **prodilidine hydrochloride**, a synthetic opioid analgesic. It delves into its chemical structure, synthesis, and pharmacological properties. While a comprehensive structure-activity relationship (SAR) analysis of a wide range of prodilidine analogues is limited by the availability of public data, this guide consolidates the existing knowledge. It includes detailed experimental protocols for the synthesis of the parent compound and for the evaluation of analgesic activity. Furthermore, this document presents the presumed signaling pathway of prodilidine and its analogues, offering a foundation for further research and development in this chemical space.

## Introduction

Prodilidine is a synthetic opioid analgesic agent characterized by a pyrrolidine ring structure. It is a ring-contracted analogue of prodine, another synthetic opioid.<sup>[1]</sup> Pharmacological studies have indicated that prodilidine possesses an analgesic efficacy comparable to that of codeine, although with a lower potency.<sup>[1][2]</sup> It is reported that 100mg of prodilidine is approximately equivalent to 3mg of oral morphine.<sup>[1]</sup> Prodilidine is presumed to exert its analgesic effects through the activation of opioid receptors, which are G-protein coupled receptors (GPCRs).<sup>[2]</sup>

Due to the historical context of its primary research in the early 1960s, extensive public data on a wide array of its structural analogues is scarce.[2]

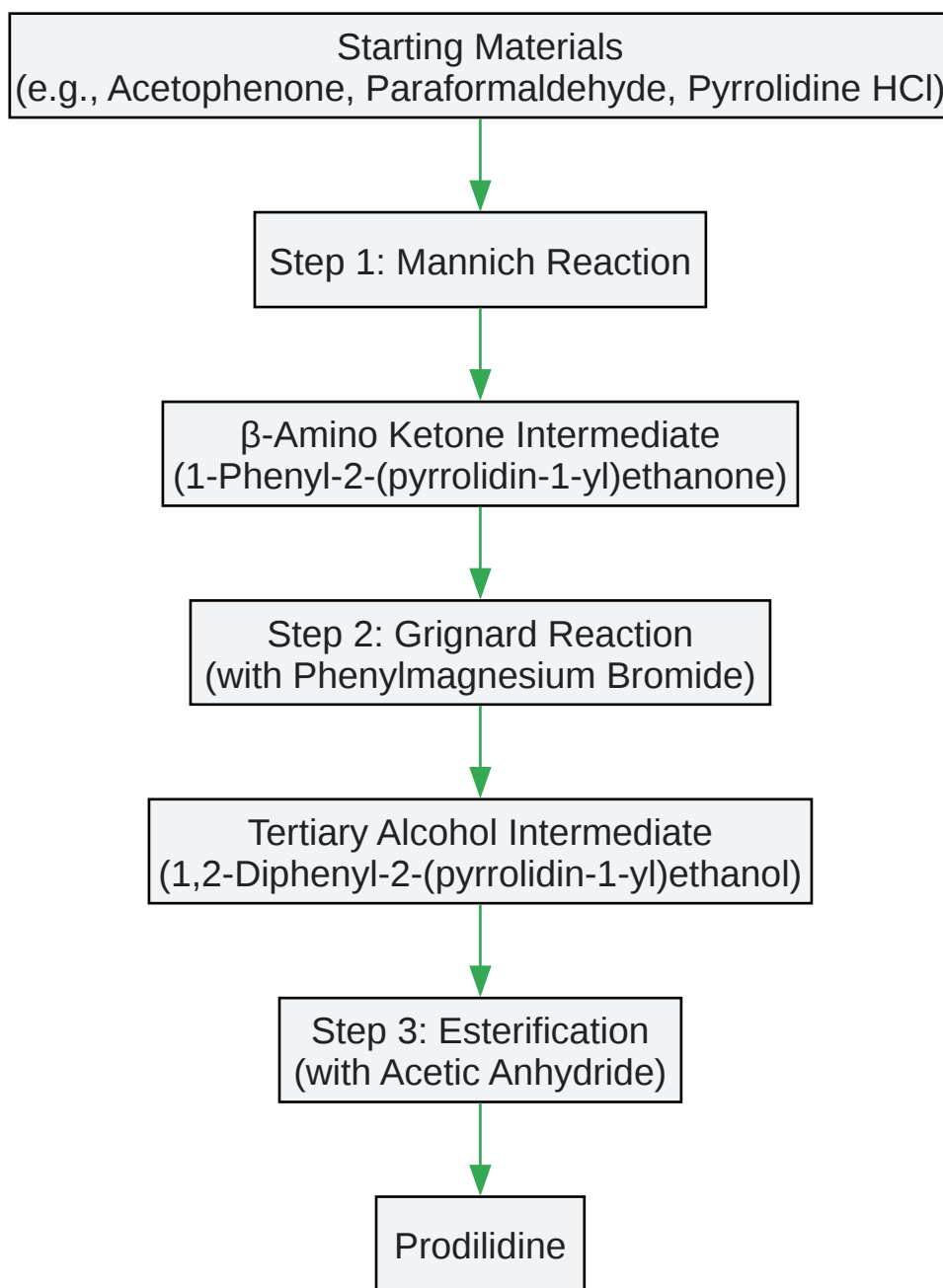
## Chemical Structure and Nomenclature

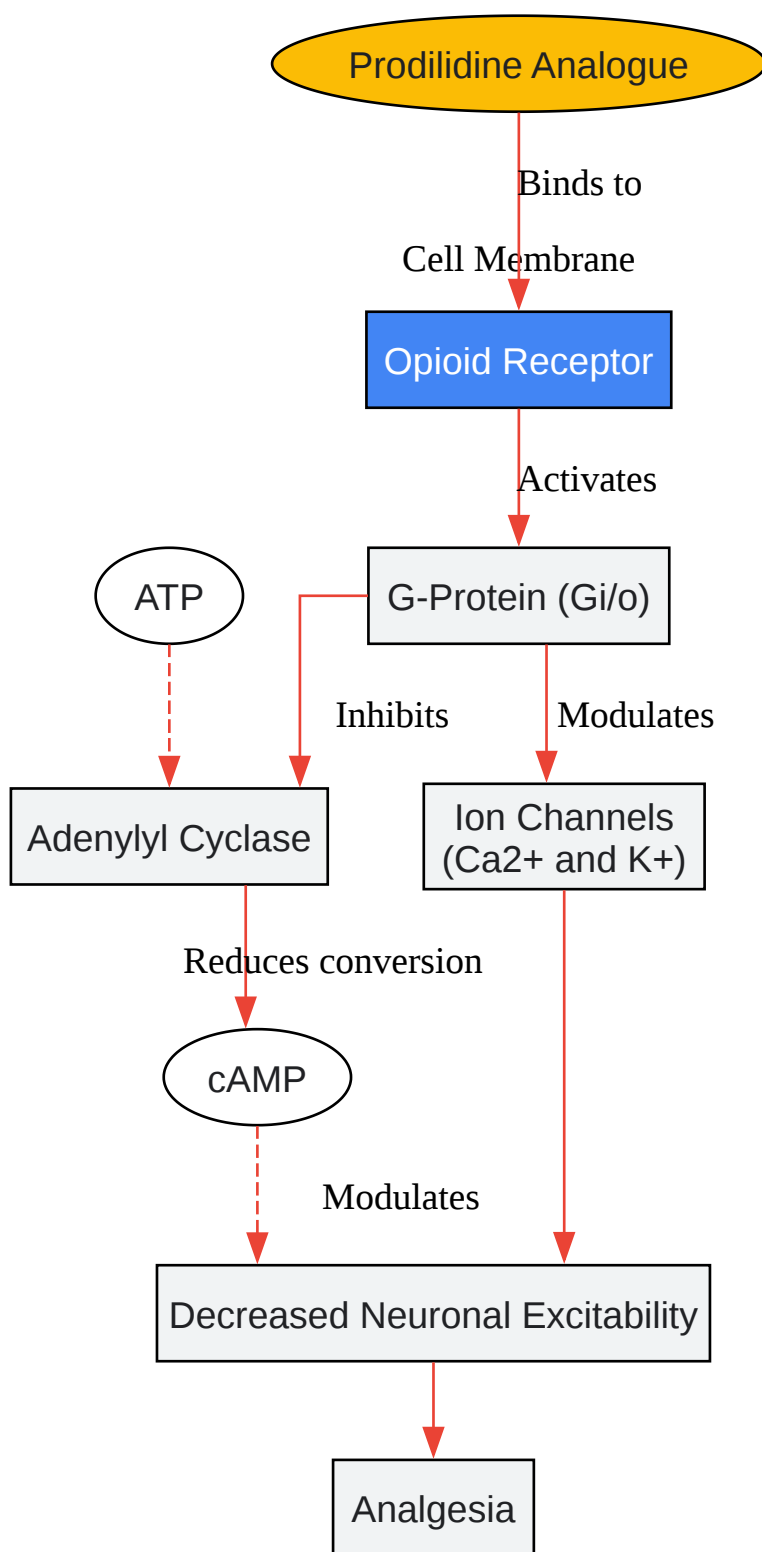
- IUPAC Name: (1,2-dimethyl-3-phenylpyrrolidin-3-yl) propanoate
- Chemical Formula:  $C_{15}H_{21}NO_2$
- Molar Mass:  $247.338 \text{ g}\cdot\text{mol}^{-1}$
- **Prodilidine Hydrochloride**: The hydrochloride salt of prodilidine is the commonly used form.

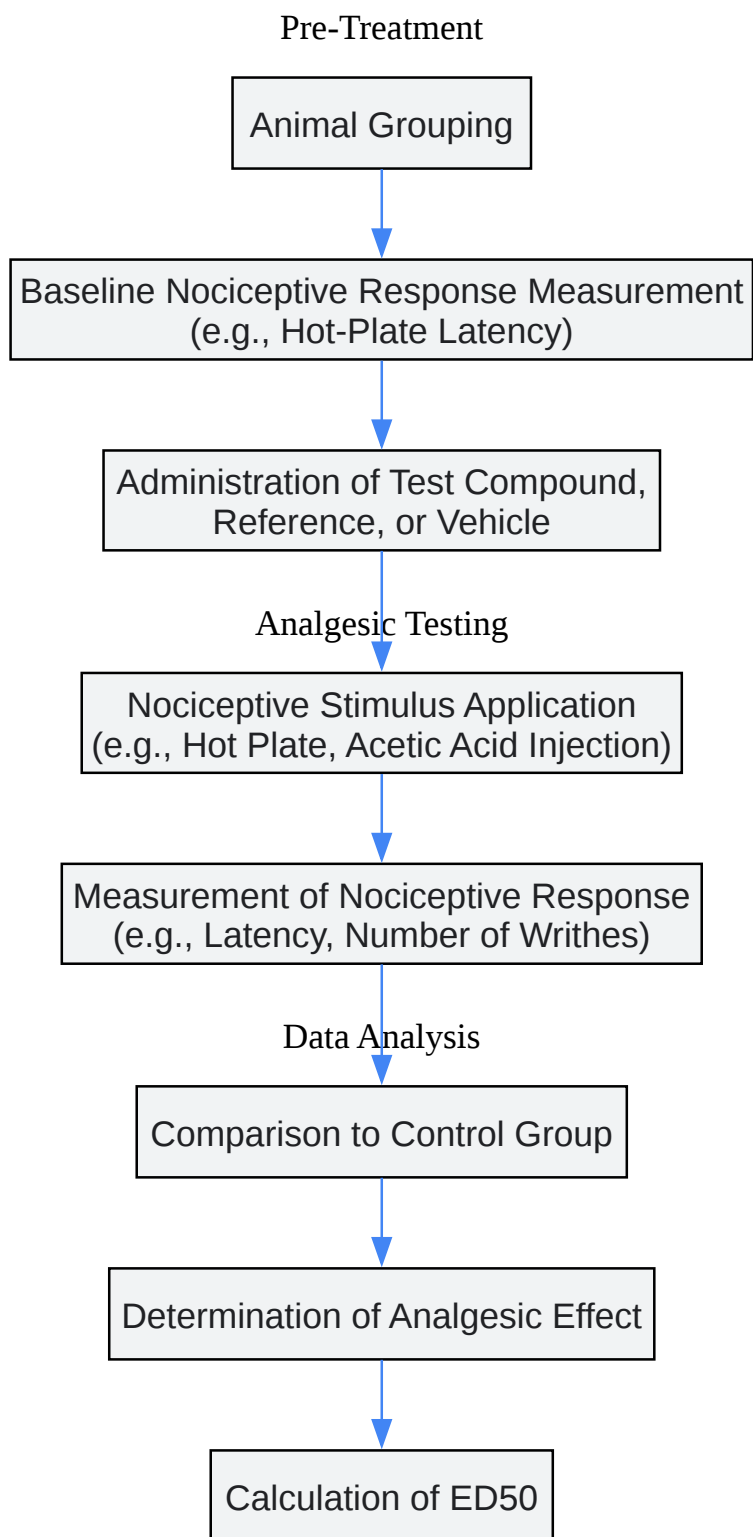
## Synthesis of Prodilidine and its Derivatives

The synthesis of prodilidine and its analogues can be achieved through a three-step process, commencing with a Mannich reaction, followed by a Grignard reaction, and concluding with an esterification step.[3]

## General Synthetic Workflow







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## References

- 1. pdf.journalagent.com [pdf.journalagent.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
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